

OF-1 Mouse Strain: A Comprehensive Technical Guide

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Abstract

The **OF-1** mouse is a vigorous, outbred albino mouse strain widely utilized in biomedical research. Its rapid growth, high reproductive performance, and genetic heterogeneity make it an ideal general-purpose model for a variety of scientific applications. This guide provides a detailed overview of the **OF-1** mouse, including its origin, physiological characteristics, and key experimental applications. Quantitative data on growth, reproduction, and baseline physiological parameters are presented in structured tables. Furthermore, detailed protocols for common experimental procedures and a representative experimental workflow are provided to assist researchers in study design and execution.

Introduction: Strain Origin and Characteristics

The **OF-1** mouse strain has its origins in 1935 at Carworth Farms, where a line of productive and vigorous mice was selected from progenitors from a Missouri-based colony.^[1] This strain was initially named CF1 (Carworth Farms strain 1). In 1967, the CF1 strain was introduced to Charles River Laboratories in France and was subsequently renamed **OF-1** (Oncins France 1).^{[1][2][3]}

As an outbred stock, the **OF-1** mouse is characterized by a high degree of genetic variability, which can be advantageous in studies where a response from a genetically diverse population

is desired, mimicking the human population more closely than inbred strains. This makes the **OF-1** mouse a preferred model for general-purpose research, particularly in the fields of toxicology, pharmacology, teratology, and physiology.^[2]^[3]

Key Characteristics:

- Coat Color: White (albino)^[2]
- Behavior: Males can exhibit aggression starting from 6 weeks of age, a behavior that may increase with age.^[1]
- Breeding: Known for being good breeders with a high health status.^[1]

Quantitative Physiological and Reproductive Data

The following tables summarize key quantitative data for the **OF-1** mouse strain, providing essential baseline information for study planning.

Growth and Body Weight

Growth data is crucial for designing studies where body weight is a key parameter, such as in toxicology and metabolic research. The data below represents the mean body weight of **OF-1** mice at various ages.

Table 1: Average Body Weight of **OF-1** Mice

Age (Weeks)	Male Weight (g)	Female Weight (g)
3	18 ± 2.5	16 ± 2.0
4	25 ± 3.0	21 ± 2.5
5	30 ± 3.5	24 ± 2.5
6	34 ± 4.0	26 ± 3.0
7	37 ± 4.0	28 ± 3.0
8	39 ± 4.5	30 ± 3.5
9	41 ± 5.0	31 ± 3.5
10	43 ± 5.0	32 ± 4.0

Data is presented as mean ± standard deviation. Sourced from Charles River technical data sheet for **OF-1** mice.[\[1\]](#)

Reproductive Performance

The **OF-1** strain is known for its high reproductive efficiency, making it a suitable model for teratology and developmental studies.

Table 2: Reproductive and Breeding Parameters for **OF-1** Mice

Parameter	Value
Mating System	Harem (1M:13F)
Gestation Period	19 - 20 days
Litter Size at Birth	9 - 10 pups
Weaning Age	17 - 21 days

Data sourced from Charles River technical data sheet for **OF-1** mice.[\[1\]](#)

Hematology and Clinical Chemistry

The following tables provide representative hematological and clinical chemistry reference ranges for healthy, adult outbred albino mice. These values can serve as a guideline for researchers; however, it is recommended that each laboratory establishes its own baseline data.

Table 3: Representative Hematology Reference Ranges for Outbred Mice

Parameter	Units	Reference Range
White Blood Cells (WBC)	10³/μL	6.0 - 15.0
Red Blood Cells (RBC)	10 ⁶ /μL	7.0 - 12.5
Hemoglobin (HGB)	g/dL	10.0 - 17.0
Hematocrit (HCT)	%	35.0 - 50.0
Platelets (PLT)	10 ³ /μL	800 - 1700
Neutrophils	%	10 - 40
Lymphocytes	%	55 - 85

Values are compiled from publicly available data for common outbred stocks like CD-1.^{[4][5]}

Table 4: Representative Clinical Chemistry Reference Ranges for Outbred Mice

Parameter	Units	Reference Range
Alanine Aminotransferase (ALT)	U/L	20 - 60
Alkaline Phosphatase (ALP)	U/L	25 - 80
Blood Urea Nitrogen (BUN)	mg/dL	18 - 30
Creatinine	mg/dL	0.2 - 0.4
Glucose	mg/dL	80 - 165
Total Protein	g/dL	4.5 - 6.0
Albumin	g/dL	2.5 - 3.8
Cholesterol	mg/dL	90 - 190

Values are compiled from publicly available data for common outbred stocks like CD-1.[\[4\]](#)[\[5\]](#)

Key Experimental Protocols

The **OF-1** mouse is employed in a wide array of experimental procedures. Below are detailed methodologies for two common applications: the Open-Field Test for behavioral analysis and an Acute Oral Toxicity study for toxicological assessment.

Protocol: Open-Field Test

This test is used to assess general locomotor activity and anxiety-like behavior.

Objective: To measure exploratory behavior and anxiety levels in **OF-1** mice.

Materials:

- Open-field arena (e.g., 50x50x30 cm), typically made of a non-porous material for easy cleaning.
- Video camera mounted above the arena.
- Video tracking software (e.g., ANY-maze).

- 70% ethanol for cleaning.

Methodology:

- **Acclimatization:** Allow mice to acclimate to the testing room for at least 30 minutes before the test begins.
- **Arena Preparation:** Clean the open-field arena thoroughly with 70% ethanol and allow it to dry completely between each trial to eliminate olfactory cues from previous subjects.
- **Animal Placement:** Gently place a single mouse into the center of the arena.
- **Recording:** Start the video recording immediately and allow the mouse to explore the arena for a predetermined period, typically 5 to 20 minutes. The researcher should leave the room during the trial to avoid influencing the mouse's behavior.
- **Data Collection:** The tracking software will record several parameters, including:
 - **Total Distance Traveled:** An indicator of general locomotor activity.
 - **Time Spent in Center Zone vs. Peripheral Zone:** Mice with higher anxiety levels tend to spend more time in the periphery (thigmotaxis). The center zone is typically defined as the central 25% of the arena's total area.
 - **Rearing Frequency:** The number of times the mouse stands on its hind legs, which is an exploratory behavior.
- **Post-Trial:** At the end of the trial, gently remove the mouse and return it to its home cage. Clean the arena as described in step 2.
- **Data Analysis:** Analyze the collected parameters using appropriate statistical methods to compare between experimental groups.

Protocol: Acute Oral Toxicity (Up-and-Down Procedure - OECD 425)

This method is used to determine the median lethal dose (LD50) of a test substance and identify signs of toxicity after a single oral dose.

Objective: To assess the acute toxicity of a substance in **OF-1** mice.

Materials:

- Test substance and vehicle.
- Oral gavage needles.
- Syringes.
- Calibrated scale for animal weighing.

Methodology:

- **Animal Selection:** Use healthy, young adult **OF-1** mice (typically females, as they are often slightly more sensitive). Animals should be approximately 8-12 weeks old.
- **Housing and Acclimatization:** House the mice individually for at least 5 days before the study begins to acclimate them to the experimental conditions.
- **Fasting:** Fast the animals prior to dosing (e.g., 3-4 hours for mice) but allow free access to water.
- **Dosing Procedure (Up-and-Down Method):**
 - Initial Dose:** Dose the first animal with a starting dose selected just below the best preliminary estimate of the LD50. A default starting dose of 175 mg/kg can be used if no prior information is available.
 - Observation:** Observe the animal for signs of toxicity and mortality for at least 48 hours.
 - Dose Adjustment:**
 - If the animal survives, the dose for the next animal is increased by a constant factor (typically 3.2).
 - If the animal dies, the dose for the next animal is decreased by the same factor.
 - Sequential Dosing:** Continue this process, dosing one animal at a time at a minimum of 48-hour intervals, until the stopping criteria are met (typically after a specified number of dose reversals have occurred).

- **Clinical Observations:** Observe all animals for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days.
- **Necropsy:** Perform a gross necropsy on all animals at the end of the observation period to identify any macroscopic pathological changes.
- **LD50 Calculation:** Use a specialized software program (e.g., AOT425StatPgm) to calculate the LD50 estimate and its confidence interval based on the outcomes of the sequential dosing.

Experimental Workflows and Signaling Pathways

Given the **OF-1** mouse's role as a general-purpose model, it is used in a wide variety of experimental workflows rather than to study a single, specific signaling pathway. The following diagram illustrates a typical workflow for a preclinical toxicology study, a major application for this strain.



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Caption: A typical workflow for a preclinical toxicology study using the **OF-1** mouse model.

Conclusion

The **OF-1** mouse strain is a robust and versatile tool for a broad range of biomedical research applications. Its outbred nature provides a level of genetic diversity that can be invaluable for studies where population-relevant responses are of interest. This guide has provided core data and methodologies to aid researchers in effectively utilizing the **OF-1** mouse in their studies. By understanding its fundamental characteristics and applying standardized protocols, scientists can generate reliable and reproducible data, contributing to advancements in pharmacology, toxicology, and other life sciences.

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